

A Technical Guide to Deltamethrin-d5: An Internal Standard for Analytical Quantification

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Compound of Interest

Compound Name: Deltamethrin-d5

Cat. No.: B1670228

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This technical guide provides an in-depth overview of **Deltamethrin-d5**, a deuterated analog of the synthetic pyrethroid insecticide Deltamethrin. Designed for researchers, scientists, and professionals in drug development and analytical chemistry, this document details its chemical properties, common applications, and the methodologies for its use as an internal standard.

Core Properties and Identification

Deltamethrin-d5 is the deuterium-labeled form of Deltamethrin.^[1] The incorporation of five deuterium atoms onto the phenoxy ring makes it an ideal internal standard for isotope dilution mass spectrometry (IDMS) techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS/MS).^[2] Its physical and chemical properties closely mirror those of the non-labeled parent compound, ensuring similar behavior during sample preparation and analysis, which allows for accurate quantification by correcting for matrix effects and analyte loss.

There are several CAS numbers associated with different deuterated forms and isomeric mixtures of **Deltamethrin-d5**. The most common variant is Deltamethrin-(phenoxy-d5).

Synonyms and Alternative Names

- Decamethrin-d5^{[1][3][4][5]}
- Deltamethrin-(phenoxy-d5)^[2]
- Deltamethrin D5 (Phenyl D5)^[6]

- [(S)-Cyano-(3-phenoxy-d5-phenyl)methyl] (1R,3R)-3-(2,2-dibromoethenyl)-2,2-dimethylcyclopropane-1-carboxylate
- (1R,3R)-3-(2,2-Dibromoethenyl)-2,2-dimethylcyclopropanecarboxylic Acid (S)-cyano(3-phenoxyphenyl-d5)methyl Ester[4]
- Esbecythrln-d5[4]
- FMC-45498-d5[4]
- NRDC-161-d5[4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Deltamethrin-d5**, primarily focusing on the phenoxy-d5 variant.

Property	Value	Citations
CAS Number	2140301-99-9 (phenoxy-d5) 1217633-23-2 (Mixture of Diastereomers)	[1][2][3][6][7]
Molecular Formula	C ₂₂ H ₁₄ D ₅ Br ₂ NO ₃ or C ₂₂ H ₁₄ Br ₂ D ₅ NO ₃	[4][5][6]
Molecular Weight	510.2 g/mol	[4][5][6]
Purity	≥95.0% (HPLC)	[6]
Deuterated Forms	≥99% (d ₁ -d ₅)	[5]
Physical State	Semi-solid or neat solid	[5]
Melting Point	98-102 °C	
Solubility	Soluble in Acetonitrile, DMF, DMSO, Methanol	[5]
Storage Temperature	2-8°C	
Unlabeled CAS	52918-63-5 (Deltamethrin)	[6][8][9][10]

Experimental Protocols and Applications

Deltamethrin-d5 serves as a crucial internal standard for the precise quantification of Deltamethrin in a variety of matrices, including environmental samples, agricultural products, and biological tissues.^[2] Its primary application lies in analytical methods that employ isotope dilution mass spectrometry.

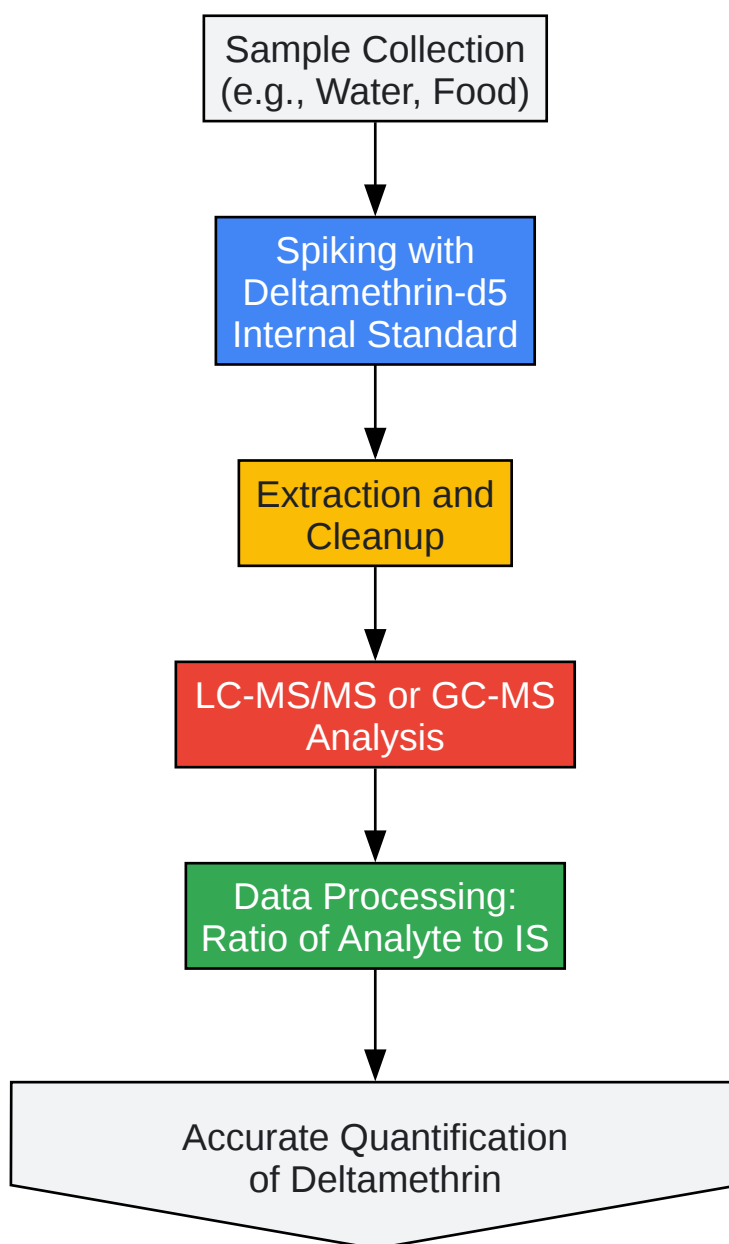
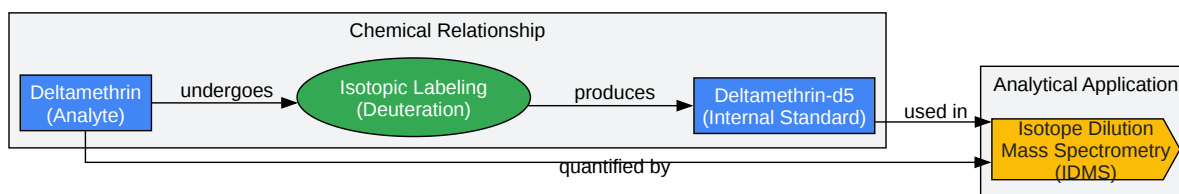
General Experimental Protocol for Quantification using IDMS

- **Standard Preparation:** Prepare a stock solution of **Deltamethrin-d5** of a known concentration using a suitable solvent such as acetonitrile.^[5] From this stock, create a series of working standard solutions.
- **Sample Fortification:** Spike a known amount of the **Deltamethrin-d5** internal standard solution into the unknown sample, as well as into each calibration standard, before any extraction or cleanup procedures. This is a critical step to ensure that any loss of the target analyte during sample processing is mirrored by the internal standard.
- **Sample Extraction and Cleanup:** Employ an appropriate extraction method (e.g., QuEChERS, solid-phase extraction) to isolate the analytes from the sample matrix. The chosen method should be suitable for pyrethroid insecticides.
- **Instrumental Analysis:** Analyze the prepared samples and calibration standards using a GC-MS or LC-MS/MS system. The mass spectrometer is set to monitor specific precursor and product ion transitions for both Deltamethrin and **Deltamethrin-d5**.
- **Quantification:** The concentration of Deltamethrin in the unknown sample is determined by calculating the ratio of the peak area of the native analyte to the peak area of the deuterated internal standard. This ratio is then plotted against the concentrations of the calibration standards to generate a calibration curve, from which the concentration of the unknown sample can be accurately interpolated.^[2]

This isotope dilution technique effectively mitigates matrix-induced signal suppression or enhancement and compensates for variations in instrument response, leading to highly accurate and reproducible results.^[2]

Logical and Experimental Workflow Visualization

The following diagrams illustrate the relationship between Deltamethrin and its deuterated form, as well as a typical experimental workflow for its use.



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